An In-depth Technical Guide to (-)-Lavandulol: Chemical Structure and Stereochemistry

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Compound of Interest

Compound Name:	*(-)-Lavandulol*
CAS No.:	*498-16-8*
Cat. No.:	*B1235673*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical structure, stereochemistry, and key physicochemical properties of **(-)-Lavandulol**. It includes a detailed protocol for its enzymatic resolution and a visualization of its biosynthetic pathway, offering valuable insights for its application in research and development.

Chemical Structure and Stereochemistry

(-)-Lavandulol is a naturally occurring monoterpene alcohol found in essential oils, most notably in lavender oil.[1] It is an irregular monoterpenoid, meaning its carbon skeleton does not follow the typical head-to-tail linkage of isoprene units.[2]

The chemical formula for lavandulol is $C_{10}H_{18}O$.[3][4][5] The molecule possesses a single chiral center, leading to the existence of two enantiomers: (R)-**(-)-Lavandulol** and (S)-(+)-Lavandulol.[1] The naturally occurring enantiomer is (R)-**(-)-Lavandulol**, which is responsible for the characteristic weak floral, herbal, and slightly citrus-like aroma associated with lavender.[1][6] The (S)-(+)-enantiomer, conversely, has only a very weak odor.[6]

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Key Identifiers:

- IUPAC Name: (2R)-5-methyl-2-(prop-1-en-2-yl)hex-4-en-1-ol[4]
- CAS Number for **(-)-Lavandulol**: 498-16-8[1][3]
- CAS Number for racemic (±)-Lavandulol: 58461-27-1[1][2]
- Molecular Formula: $C_{10}H_{18}O$[3][4][5]
- Molecular Weight: 154.25 g/mol [3][4]

The stereochemistry of lavandulol is crucial for its biological activity and sensory properties. The distinct olfactory profiles of the enantiomers highlight the stereospecificity of olfactory receptors.[6]

Quantitative Data

The following table summarizes key quantitative data for **(-)-Lavandulol** and its racemic form.

Property	Value	Reference(s)
Molecular Weight	154.25 g/mol	[3][4]
Boiling Point	229.00 to 230.00 °C @ 760.00 mm Hg (racemic)	[7][8]
Specific Gravity	0.87700 to 0.88300 @ 25.00 °C (racemic)	[7]
Refractive Index	1.46700 to 1.47300 @ 20.00 °C (racemic)	[7]
Optical Rotation $[\alpha]^{20}D$	-10.7° (c=1.01 in Methanol) for (R)-(-)-Lavandulol	[9]
Solubility	Very slightly soluble in water; soluble in alcohol.	[7][8]

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Experimental Protocol: Enzymatic Resolution of Racemic Lavandulol

The separation of lavandulol enantiomers is critical for studying their distinct biological activities. Enzymatic kinetic resolution is a highly effective method for obtaining enantiomerically enriched lavandulol.[3][4][10] This protocol describes a general procedure for the lipase-catalyzed acylation of racemic lavandulol.

Materials:

- Racemic (±)-Lavandulol
- Immobilized Lipase B from Candida antarctica (Novozym 435) or Porcine Pancreas Lipase (PPL)
- Acyl donor (e.g., vinyl acetate, succinic anhydride, or acetic acid)
- Anhydrous organic solvent (e.g., hexane, toluene, or tert-butyl methyl ether)
- Sodium bicarbonate solution (5% w/v)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Rotary evaporator
- Magnetic stirrer and stir bar
- Reaction vessel
- Separatory funnel
- Chromatography column (for purification)
- Silica gel for column chromatography
- Solvents for chromatography (e.g., hexane/ethyl acetate mixtures)

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- Chiral HPLC system for enantiomeric excess (ee) determination

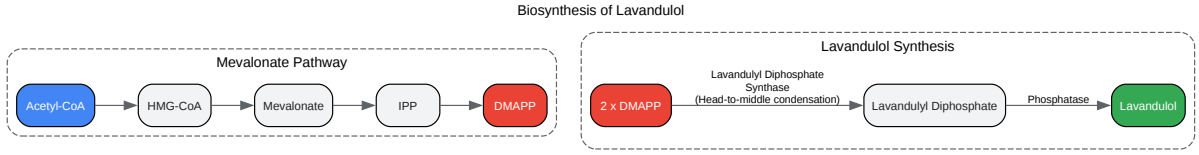
Procedure:

- Reaction Setup: In a clean, dry reaction vessel, dissolve racemic (±)-lavandulol (1 equivalent) in the chosen anhydrous organic solvent.
- Addition of Reagents: Add the acyl donor (1-1.2 equivalents) to the solution.
- Enzyme Addition: Add the immobilized lipase (typically 10-20% by weight of the substrate).
- Reaction Monitoring: Stir the reaction mixture at a controlled temperature (typically room temperature to 40°C). Monitor the progress of the reaction by thin-layer chromatography (TLC) or gas chromatography (GC) until approximately 50% conversion is reached. This is crucial for achieving high enantiomeric excess for both the unreacted alcohol and the ester product.
- Work-up:
  - Once the desired conversion is achieved, filter off the immobilized enzyme. The enzyme can often be washed with solvent and reused.
  - Transfer the filtrate to a separatory funnel.
  - Wash the organic layer sequentially with a 5% sodium bicarbonate solution (to remove any acidic components) and brine.
  - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
  - Filter to remove the drying agent and concentrate the solution under reduced pressure using a rotary evaporator.
- Purification: Separate the resulting ester ((R)-lavandulyl acetate if using lipase B from C. antarctica) from the unreacted alcohol ((S)-lavandulol) by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of hexane and ethyl acetate).[4]
- Analysis: Determine the enantiomeric excess of the separated alcohol and the hydrolyzed ester (after saponification) by chiral HPLC analysis.

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Biosynthesis of Lavandulol

(-)-Lavandulol is synthesized in plants through the mevalonate (MVA) pathway.[11] The key step involves an unusual head-to-middle condensation of two molecules of dimethylallyl pyrophosphate (DMAPP), catalyzed by a specific lavandulyl diphosphate synthase.[11] This is in contrast to the more common head-to-tail condensation that leads to the formation of geranyl pyrophosphate (GPP), the precursor to most monoterpenes.



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Caption: Biosynthetic pathway of Lavandulol from Acetyl-CoA.

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